

Technical Guide: -Methyl Vinyl Phosphate (MAP)

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Compound of Interest

Compound Name: C29H27N2O10P
CAS No.: 396717-61-6; 90776-59-3
Cat. No.: B2462356

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Advanced Chemical Properties, Synthesis, and Applications in Carbapenem Development[1]

Executive Summary & Chemical Identity

-Methyl Vinyl Phosphate (MAP)—often referred to in industrial pharmaceutical circles simply as MAP or the "Meropenem Phosphate Intermediate"—is a specialized enol phosphate ester.[1] It serves as the critical electrophilic scaffold for the synthesis of

-methyl carbapenem antibiotics (e.g., Meropenem, Doripenem, Tibipenem).[1]

Its chemical value lies in the diphenyl phosphate moiety, which acts as a highly reactive leaving group, activating the C-3 position of the carbapenem nucleus for nucleophilic substitution by thiol side chains.[1]

Property	Specification
Common Name	MAP (-Methyl Vinyl Phosphate)
CAS Number	90776-59-3
IUPAC Name	4-Nitrobenzyl (4R,5S,6S)-3-((diphenoxyphosphoryloxy)-6-[(1R)-1- hydroxyethyl]-4-methyl-7-oxo-1- azabicyclo[3.2.0]hept-2-ene-2-carboxylate
Molecular Formula	
Molecular Weight	594.51 g/mol
Appearance	White to off-white crystalline powder
Melting Point	129–131 °C
Solubility	Soluble in DCM, Acetonitrile; Slightly soluble in Methanol; Insoluble in Water

Structural Stereochemistry & Reactivity

The efficacy of MAP is dictated by its rigorous stereochemical configuration.^[1] The "

-methyl" designation refers to the methyl group at the C-4 position (IUPAC numbering for the azabicyclo ring), which corresponds to the C-1 position in antibiotic nomenclature.^[1] This

-configuration is essential for imparting resistance against renal Dehydropeptidase-I (DHP-I), a major metabolic hurdle for earlier carbapenems like Imipenem.^[1]

The Enol Phosphate "Trap"

MAP is formed by trapping the enol tautomer of a

-keto ester.^[1] The phosphorus atom is bonded to two phenoxy groups, creating a bulky, electron-withdrawing leaving group.^[1]

- **Electronic Effect:** The diphenoxyphosphoryl group pulls electron density from the C-3=C-2 double bond, making C-3 highly susceptible to Michael-type addition-elimination reactions.[\[1\]](#)
- **Steric Shielding:** The bulky phenyl rings protect the phosphate from premature hydrolysis while directing incoming nucleophiles.[\[1\]](#)

Stability Profile

- **Hydrolysis:** MAP is sensitive to moisture.[\[1\]](#) The enol phosphate bond is high-energy; water can attack the phosphorus or the vinyl carbon, reverting the compound to the inactive keto-ester form.[\[1\]](#)
- **Thermal:** Stable up to ~40°C; however, prolonged exposure to heat can induce elimination of the phosphate or degradation of the
-lactam ring.[\[1\]](#)

Synthesis & Manufacturing Protocol

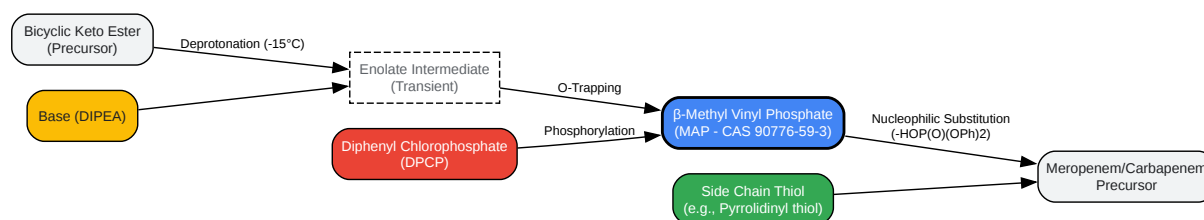
The synthesis of MAP involves the phosphorylation of the bicyclic keto-ester (often called the "Bicyclic Keto Ester" or BKE).[\[1\]](#) This reaction is a variation of the Perkow reaction logic but applied to an enolizable ketone using a chlorophosphate.[\[1\]](#)

Reagents & Mechanism[\[1\]](#)

- **Substrate:** 4-Nitrobenzyl (4R,5S,6S)-4-methyl-7-oxo-6-[(1R)-1-hydroxyethyl]-1-azabicyclo[3.2.0]hept-3-one-2-carboxylate.[\[1\]](#)
- **Phosphorylating Agent:** Diphenyl chlorophosphate (DPCP).[\[1\]](#)
- **Base:** Diisopropylethylamine (DIPEA) or Triethylamine (TEA).[\[1\]](#) The base is critical to deprotonate the
-carbon, driving enol formation.[\[1\]](#)
- **Conditions:** Strictly anhydrous, low temperature (-10°C to -20°C) to prevent
-lactam ring opening.[\[1\]](#)

Visualization: Synthesis Pathway

The following diagram illustrates the conversion of the keto-ester to MAP and its subsequent reaction to Meropenem.^[1]



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Figure 1: Reaction flow from Keto-Ester precursor to MAP and subsequent conversion to Carbapenem antibiotics.^[1]

Experimental Protocol: Preparation of MAP

Standard Operating Procedure (SOP) for Research Scale (10g basis)

- **Setup:** Flame-dry a 250 mL three-neck round-bottom flask. Purge with Nitrogen ().^[1]
- **Dissolution:** Charge 10.0 g (approx 20 mmol) of the Keto-Ester precursor into 100 mL of anhydrous Acetonitrile (MeCN) or Dichloromethane (DCM).
- **Cooling:** Cool the solution to -15°C using an ethylene glycol/dry ice bath.
- **Base Addition:** Add DIPEA (1.2 eq, 3.1 g) dropwise over 10 minutes. Maintain internal temp < -10°C. Stir for 15 mins to generate the enolate.
- **Phosphorylation:** Add Diphenyl Chlorophosphate (1.1 eq, 5.9 g) dropwise. Critical: The reaction is exothermic; control addition rate to keep temp < -10°C.

- Monitoring: Stir at -10°C for 2–4 hours. Monitor via HPLC (C18 column, MeCN:Water gradient). Target: < 1% residual Keto-Ester.[\[1\]](#)
- Quench & Workup:
 - Quench with cold dilute
(aq).[\[1\]](#)
 - Extract with Ethyl Acetate.[\[1\]](#)[\[2\]](#)
 - Wash organic layer with cold brine.[\[1\]](#)
 - Dry over

and concentrate in vacuo at < 30°C (heat sensitive).
- Crystallization: Recrystallize from Isopropyl Alcohol/Hexane to yield MAP as white crystals.

Analytical Characterization

To validate the integrity of MAP, researchers must confirm both the phosphate ester formation and the retention of the

-lactam ring.[\[1\]](#)

Method	Diagnostic Signal	Interpretation
NMR	-10 to -15 ppm	Characteristic shift of vinyl phosphate diesters. [1] Absence indicates hydrolysis.
NMR	7.1–7.4 ppm (Multiplet)	Integration of 10 protons confirms the diphenyl group. [1]
IR Spectroscopy	1780	Strong carbonyl stretch of the -lactam ring (Intact ring). [1]
IR Spectroscopy	1280	P=O stretch. [1]
HPLC	Purity > 98%	Main peak retention time distinct from keto-ester (more non-polar). [1]

Safety & Handling (GHS Standards)

MAP is a potent chemical intermediate and must be handled with strict containment protocols.
[\[1\]](#)

- Hazard Classification:
 - Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[\[1\]](#)
 - Skin Sensitization: Category 1 (May cause allergic reaction).[\[1\]](#)
- PPE Requirements:
 - Nitrile gloves (double-gloving recommended due to phosphate ester penetrability).[\[1\]](#)
 - Full-face respirator or biosafety cabinet (Class II) handling to prevent inhalation of dust.[\[1\]](#)
- Storage: Store at -20°C under Argon or Nitrogen. Moisture sensitivity requires desiccated storage.[\[1\]](#)

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